

Safeguarding Your Research: A Comprehensive Guide to Handling Tcs 2510

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Compound of Interest

Compound Name: Tcs 2510

Cat. No.: B15570306

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Tcs 2510**, a selective EP4 receptor agonist. Adherence to these procedures will minimize risk and ensure compliant disposal.

Tcs 2510 is a valuable tool in research, particularly in studies related to metabolic diseases.^[1]^[2] As a selective EP4 agonist, it allows for targeted investigation of specific biological pathways.^[2] However, like all research chemicals, it requires careful handling to ensure the safety of laboratory personnel and the integrity of experimental outcomes. This document outlines the necessary personal protective equipment (PPE), operational protocols, and disposal plans to achieve these goals.

Chemical and Physical Properties

A thorough understanding of a compound's properties is the foundation of safe handling.

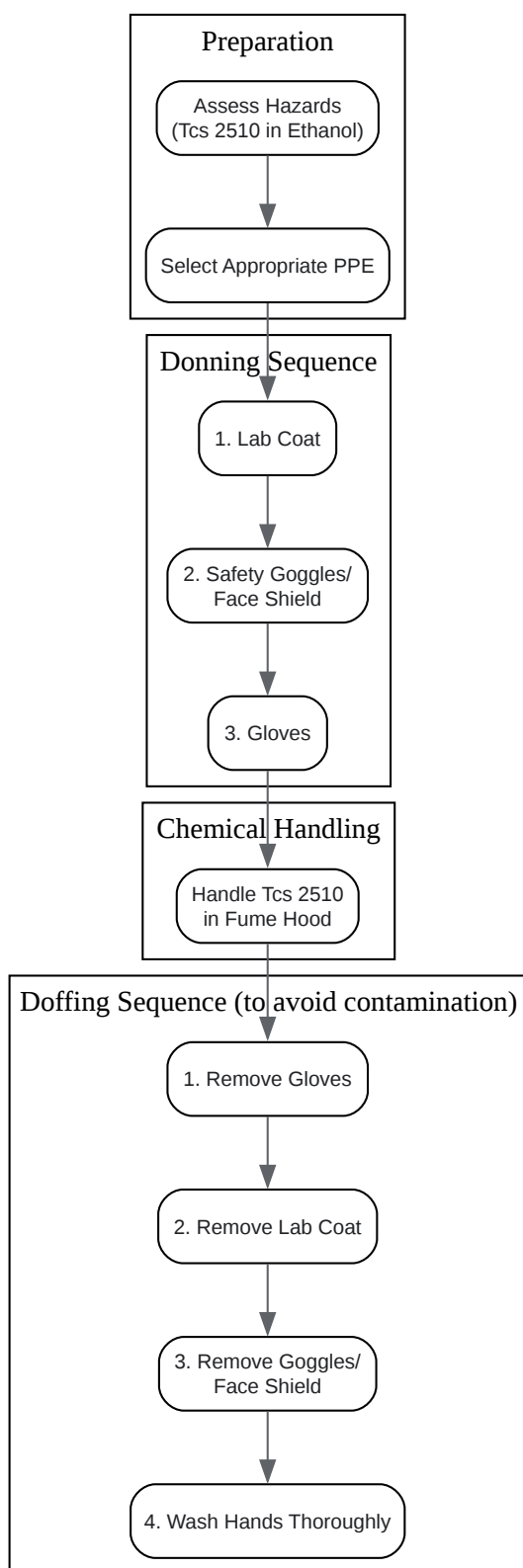
Property	Value	Source
Chemical Name	(5R)-5-[(3S)-3-Hydroxy-4-phenyl-1-buten-1-yl]-1-[6-(2H-tetrazol-5-yl)hexyl]-2-pyrrolidinone	[3]
CAS Number	346673-06-1	[2][3]
Molecular Formula	C ₂₁ H ₂₉ N ₅ O ₂	[2][3]
Molecular Weight	383.49 g/mol	[2][3]
Appearance	Typically a solid powder or pre-dissolved in a solvent.	N/A
Solubility	Soluble in ethanol. Often supplied pre-dissolved in anhydrous ethanol (e.g., 5mg/ml).	
Storage	Store as a powder at -20°C for up to 3 years.[1][2] In solvent, store at -80°C for up to 1 year. [1]	[1][2]

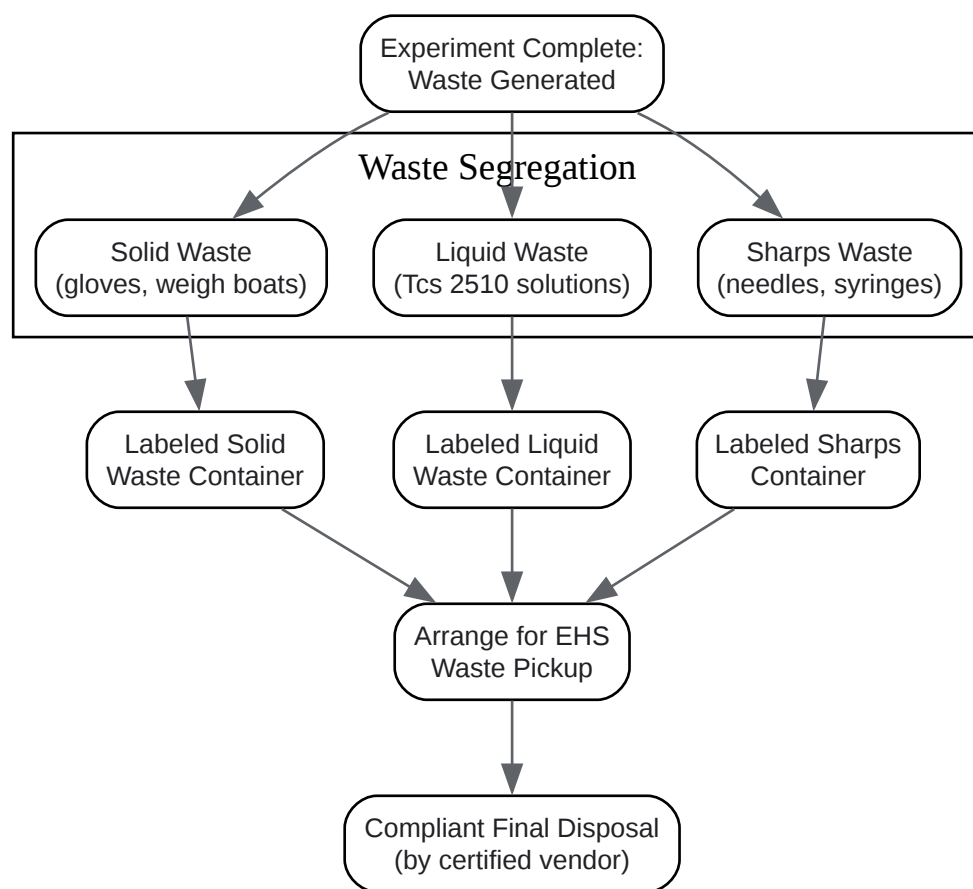
Personal Protective Equipment (PPE)

A multi-layered approach to PPE is crucial when handling **Tcs 2510**, especially when in solution. One supplier has classified this compound as a "Dangerous Good for transport," underscoring the need for caution.[4]

PPE Category	Item	Specifications and Rationale
Eye and Face Protection	Safety Goggles with side shields or a Face Shield	Essential to protect against splashes of the chemical solution, which may cause serious eye irritation. [5] [6]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	Protects skin from direct contact with the compound and the solvent. Always check the glove manufacturer's chemical resistance guide for suitability with ethanol. [6]
Body Protection	Laboratory Coat	Provides a removable barrier to protect skin and personal clothing from spills and contamination. [6] [7]
Respiratory Protection	Use in a well-ventilated area or fume hood	To avoid inhalation of any aerosols or vapors, particularly from the ethanol solvent. [5]

DOT Script for PPE Workflow:





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- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling Tcs 2510]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15570306/docs#safeguarding-your-research-a-comprehensive-guide-to-handling-tcs-2510\]](https://www.benchchem.com/product/b15570306/docs#safeguarding-your-research-a-comprehensive-guide-to-handling-tcs-2510)

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